

4-Hydroxyphenylacetic acid-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetic acid-d6

Cat. No.: B12413197

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CAS Number: 100287-06-7

This technical guide provides an in-depth overview of **4-Hydroxyphenylacetic acid-d6** (4-HPA-d6), a deuterated analog of 4-Hydroxyphenylacetic acid (4-HPA). It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative analyses. This document covers the compound's properties, a detailed experimental protocol for its use in bioanalytical methods, and relevant metabolic pathways.

Core Compound Data

4-Hydroxyphenylacetic acid-d6 is a reliable internal standard for mass spectrometry-based quantification of 4-Hydroxyphenylacetic acid. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	100287-06-7	N/A
Synonyms	(4-Hydroxyphenyl-2,3,5,6-d4)acetic-2,2-d2 Acid, 4-Hydroxybenzeneacetic-d6 Acid	N/A
Molecular Formula	C ₈ H ₂ D ₆ O ₃	N/A
Molecular Weight	158.19 g/mol	N/A
Isotopic Enrichment	≥98%	N/A
Appearance	White to off-white solid	N/A

Spectroscopic and Analytical Data

While detailed spectroscopic data for the deuterated compound is not readily available in the public domain, the following table provides data for the non-deuterated form, 4-Hydroxyphenylacetic acid (CAS: 156-38-7), for comparative purposes. The mass spectrum of the deuterated compound will show a mass shift corresponding to the number of deuterium atoms.

Spectroscopic Data (for 4-Hydroxyphenylacetic acid)	Details
¹ H NMR (400 MHz, DMSO-d ₆)	δ 9.30 (s, 1H), 7.05 (d, J=8.4 Hz, 2H), 6.68 (d, J=8.4 Hz, 2H), 3.40 (s, 2H)
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 173.5, 156.1, 130.3, 125.6, 115.1, 40.1
Mass Spectrometry (EI)	m/z 152 (M ⁺), 107, 77

Experimental Protocol: Quantification of 4-Hydroxyphenylacetic Acid in Human Plasma using UPLC-MS/MS

The following is an adapted protocol for the quantification of 4-Hydroxyphenylacetic acid in human plasma using **4-Hydroxyphenylacetic acid-d6** as an internal standard. This protocol is based on established methods for similar analytes.

Materials and Reagents

- 4-Hydroxyphenylacetic acid (analytical standard)
- **4-Hydroxyphenylacetic acid-d6** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2-EDTA)

Preparation of Solutions

- Stock Solutions (1 mg/mL): Separately weigh and dissolve 4-Hydroxyphenylacetic acid and **4-Hydroxyphenylacetic acid-d6** in methanol.
- Working Standard Solutions: Serially dilute the 4-Hydroxyphenylacetic acid stock solution with 50% methanol/water to prepare a series of calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **4-Hydroxyphenylacetic acid-d6** stock solution with 50% methanol/water.

Sample Preparation

- To 100 μ L of human plasma, add 25 μ L of the internal standard working solution (100 ng/mL 4-HPA-d6).
- For calibration curve samples, add 25 μ L of the appropriate 4-HPA working standard solution. For unknown samples, add 25 μ L of 50% methanol/water.

- Vortex the samples for 30 seconds.
- Add 400 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute, then centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase (95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Inject 5 µL into the UPLC-MS/MS system.

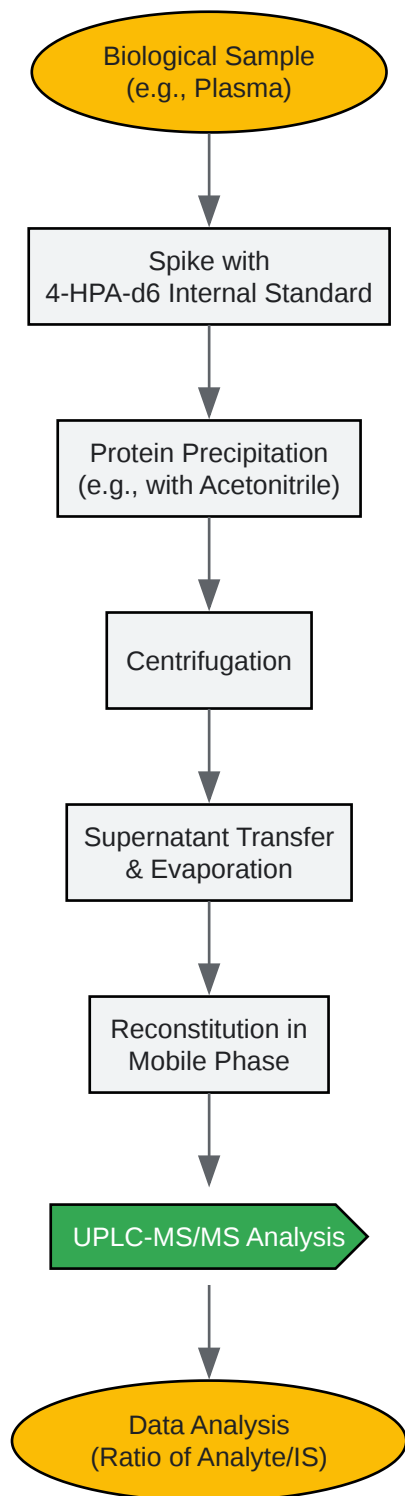
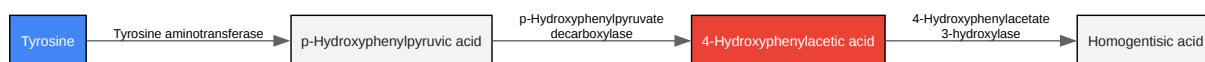
UPLC-MS/MS Conditions

Parameter	Condition
UPLC System	Waters ACQUITY UPLC or equivalent
Column	C18 column (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 5 min, hold for 1 min, return to 5% B and re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40°C
Mass Spectrometer	Triple quadrupole mass spectrometer with electrospray ionization (ESI)
Ionization Mode	Negative
MRM Transitions	4-HPA: 151.0 -> 107.0; 4-HPA-d6: 157.0 -> 113.0
Collision Energy	Optimized for each transition

Signaling and Metabolic Pathways

Metabolic Pathway of 4-Hydroxyphenylacetic Acid

4-Hydroxyphenylacetic acid is a metabolite derived from the amino acid tyrosine. It is also produced by gut microbiota from dietary polyphenols. The following diagram illustrates its primary metabolic pathway.



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